

Preparing ONO-4059 (Tirabrutinib) Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: ONO 207
Cat. No.: B14802169

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Application Note and Protocols

This document provides detailed protocols for the preparation of stock solutions of ONO-4059 (also known as Tirabrutinib or GS-4059), a potent and irreversible Bruton's tyrosine kinase (BTK) inhibitor. These guidelines are intended for researchers, scientists, and drug development professionals utilizing ONO-4059 in preclinical experiments. Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data.

Introduction

ONO-4059 is a small molecule inhibitor of Bruton's tyrosine kinase (BTK) with an IC_{50} of 6.8 nM.^[1] It acts by covalently binding to BTK, thereby blocking B-cell receptor (BCR) signaling pathways essential for B-cell proliferation and survival.^{[1][2]} This inhibitory action makes ONO-4059 a valuable tool for studying autoimmune diseases and hematological malignancies.^[1] In preclinical studies, it has been shown to inhibit the proliferation of B-cell lymphoma cell lines and induce apoptosis.^{[1][3]}

Chemical and Physical Properties

A clear understanding of the physicochemical properties of ONO-4059 is essential for its proper handling and storage.

Property	Value	Reference
Synonyms	Tirabrutinib, GS-4059, ONO-WG-307	[4][5]
Molecular Formula	C ₂₅ H ₂₂ N ₆ O ₃	[4][5]
Molecular Weight	454.5 g/mol	[4][5]
Appearance	Crystalline solid	[4]

Solubility

ONO-4059 exhibits varying solubility in different solvents. It is crucial to select the appropriate solvent for your experimental needs to avoid precipitation. For cell-based assays, Dimethyl Sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Reference
DMSO	≥ 100 mg/mL (220.03 mM)	[1]
DMF	30 mg/mL	[4]
Ethanol	1 mg/mL	[4]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[4]
Water	Insoluble	[2]

Note: The use of fresh, high-quality DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1][2]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of ONO-4059 in DMSO, a common starting concentration for in vitro studies.

Materials:

- ONO-4059 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Pipettes

Procedure:

- Weighing: Accurately weigh out 1 mg of ONO-4059 powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 220.03 μL of anhydrous DMSO to the tube containing the ONO-4059 powder.
- Dissolution: Vortex the solution thoroughly until the ONO-4059 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C for long-term stability.[\[2\]](#)[\[4\]](#)

Working solutions are typically prepared by diluting the high-concentration stock solution in cell culture medium.

Example: Preparation of a 10 μM working solution:

- Thaw a frozen aliquot of the 10 mM ONO-4059 stock solution at room temperature.
- In a sterile tube, add 999 μL of the desired cell culture medium.
- Add 1 μL of the 10 mM ONO-4059 stock solution to the medium.

- Mix thoroughly by gentle vortexing or inversion. This results in a 1:1000 dilution and a final concentration of 10 μ M.
- Further serial dilutions can be made from this working solution to achieve the desired final concentrations for your experiment (e.g., in the range of 0.1-1000 nM for cell proliferation assays).[1]

Storage and Stability

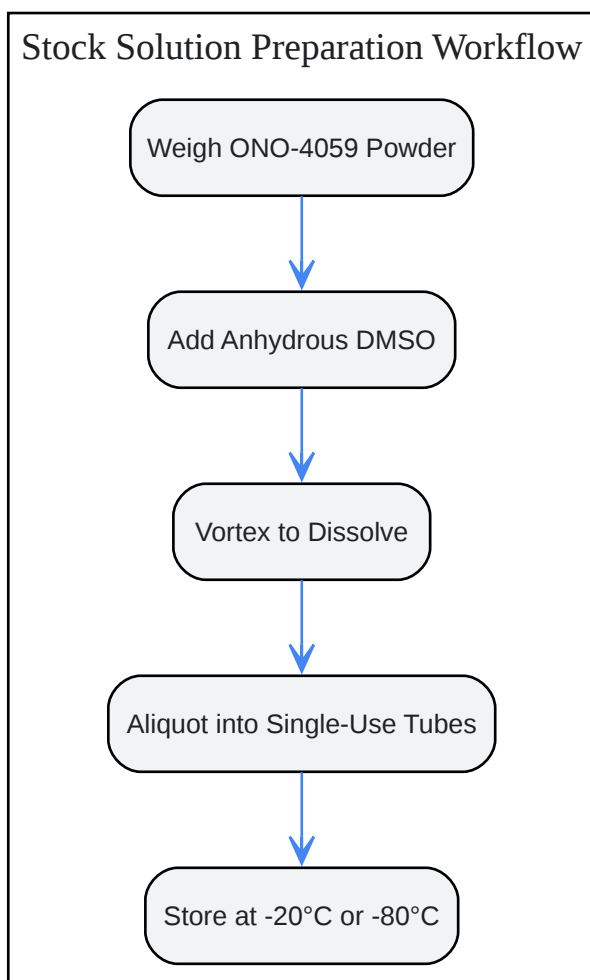
Proper storage is critical to maintain the integrity of ONO-4059.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	\geq 4 years	[4]
Stock Solution in DMSO	-80°C	1 year	[2]
Stock Solution in DMSO	-20°C	1 month	[2]

Important Considerations:

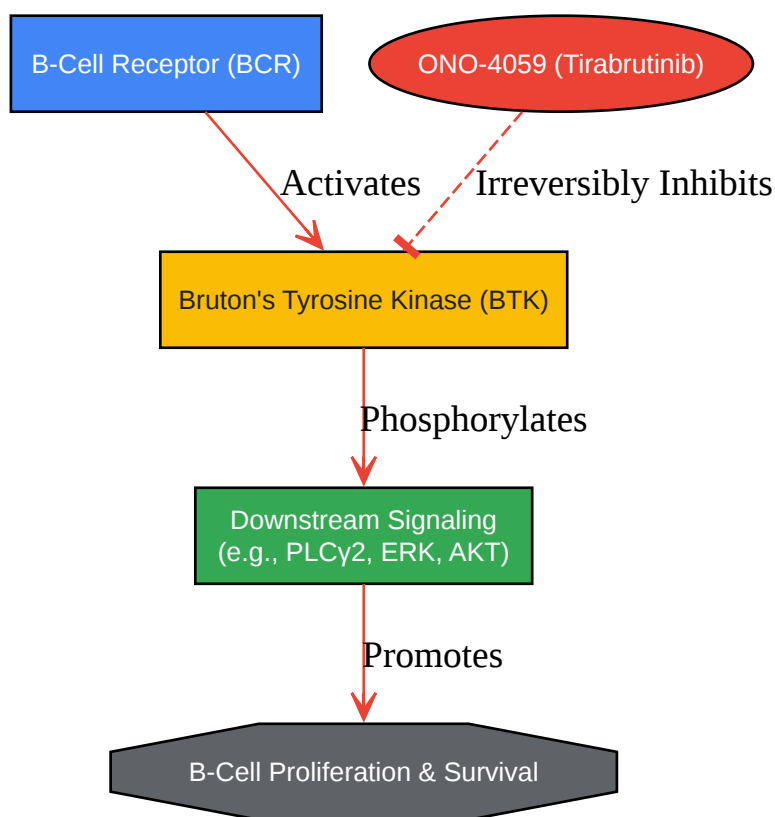
- Avoid repeated freeze-thaw cycles of stock solutions.[2]
- For in vivo experiments, it is recommended to prepare fresh solutions daily.[6]

Visualizations



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Caption: Workflow for preparing ONO-4059 stock solution.



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Caption: ONO-4059 inhibits the BTK signaling pathway.

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